

# An In-depth Technical Guide on the Thermodynamic Properties of 4-Methylcyclohexanone

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## Compound of Interest

Compound Name: *4-Methylcyclohexanone*

Cat. No.: *B047639*

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Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of **4-Methylcyclohexanone** (CAS No: 589-92-4), a significant intermediate in the synthesis of pharmaceuticals and a widely used solvent. A thorough compilation of key thermodynamic data, including physical properties, heat capacity, and enthalpy of vaporization, is presented to support research, process development, and safety assessments. This document summarizes quantitative data in structured tables for ease of reference and comparison. Furthermore, it outlines the general experimental methodologies employed for the determination of these critical parameters. Visual diagrams of experimental workflows are included to provide a clear understanding of the underlying principles of these measurements.

## Introduction

**4-Methylcyclohexanone**, a derivative of cyclohexanone, is a colorless to pale yellow liquid with a faint, pleasant odor.<sup>[1]</sup> Its utility as a solvent and an intermediate in the synthesis of various organic compounds, including pharmaceuticals, fragrances, and agrochemicals, necessitates a thorough understanding of its physicochemical and thermodynamic properties. <sup>[1]</sup> Accurate thermodynamic data is paramount for the design and optimization of chemical processes, ensuring safe handling and storage, and for computational modeling of molecular

interactions. This whitepaper serves as a centralized resource for researchers and professionals, consolidating available data on the thermodynamic properties of **4-Methylcyclohexanone**.

## Physical and Thermodynamic Properties

A compilation of the fundamental physical and thermodynamic properties of **4-Methylcyclohexanone** is presented below. These values have been aggregated from various chemical databases and literature sources.

### General Physical Properties

The basic physical characteristics of **4-Methylcyclohexanone** are summarized in Table 1. These properties are fundamental for its handling, storage, and use as a solvent.

Table 1: Physical Properties of **4-Methylcyclohexanone**

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>12</sub> O  | [2]       |
| Molecular Weight  | 112.17 g/mol  | [2]       |
| Appearance        | Clear light yellow liquid   | [2]       |
| Melting Point     | -40.6 °C to -41 °C  | [2]       |
| Boiling Point     | 169 - 171.3 °C at 760 mmHg  | [2]       |
| Density           | 0.914 - 0.934 g/cm <sup>3</sup> (at 20-25 °C)                             | [2]       |
| Refractive Index  | 1.441 - 1.452 (at 20 °C)  | [2]       |
| Flash Point       | 40 - 48 °C (closed cup)   |           |
| Solubility        | Insoluble in water; soluble in oils and non-polar organic solvents.[1][2] | [1][2]    |

### Thermodynamic Data

Key thermodynamic parameters of **4-Methylcyclohexanone** are crucial for process design and safety calculations. These are detailed in Table 2.

Table 2: Thermodynamic Properties of **4-Methylcyclohexanone**

| Property  | Value                     | Conditions          | Source(s)           |
|---|---------------------------|---------------------|---------------------|
| Vapor Pressure                                      | 1.5 mmHg                  | 25 °C               | <a href="#">[2]</a> |
| 20 hPa (15 mmHg)                                    | 65 °C                     |                     |                     |
| Heat of Vaporization<br>( $\Delta H_{\text{vap}}$ ) | 40.6 kJ/mol               |                     |                     |
| Liquid Heat Capacity<br>( $C_p, \text{liquid}$ )    | 207.1 J/(mol·K)           | 290 K               | <a href="#">[3]</a> |
| Gas Heat Capacity<br>( $C_p, \text{gas}$ )          | 206.2 $\pm$ 0.8 J/(mol·K) | 445 K               | <a href="#">[4]</a> |
| 211.3 $\pm$ 1.2 J/(mol·K)                           | 450 K                     | <a href="#">[4]</a> |                     |
| 215.7 $\pm$ 1.6 J/(mol·K)                           | 460 K                     | <a href="#">[4]</a> |                     |
| 218.8 $\pm$ 1.6 J/(mol·K)                           | 470 K                     | <a href="#">[4]</a> |                     |
| 221.8 $\pm$ 1.8 J/(mol·K)                           | 480 K                     | <a href="#">[4]</a> |                     |
| 224.8 $\pm$ 2.0 J/(mol·K)                           | 490 K                     | <a href="#">[4]</a> |                     |
| 227.8 $\pm$ 2.5 J/(mol·K)                           | 500 K                     | <a href="#">[4]</a> |                     |

## Experimental Protocols for Thermodynamic Property Determination

The accurate determination of thermodynamic properties relies on precise experimental methodologies. While the specific, detailed protocols from the original publications for **4-Methylcyclohexanone** are not readily available, this section outlines the general and standard procedures used for measuring key thermodynamic parameters of organic liquids.

### Determination of Heat Capacity (Cp)

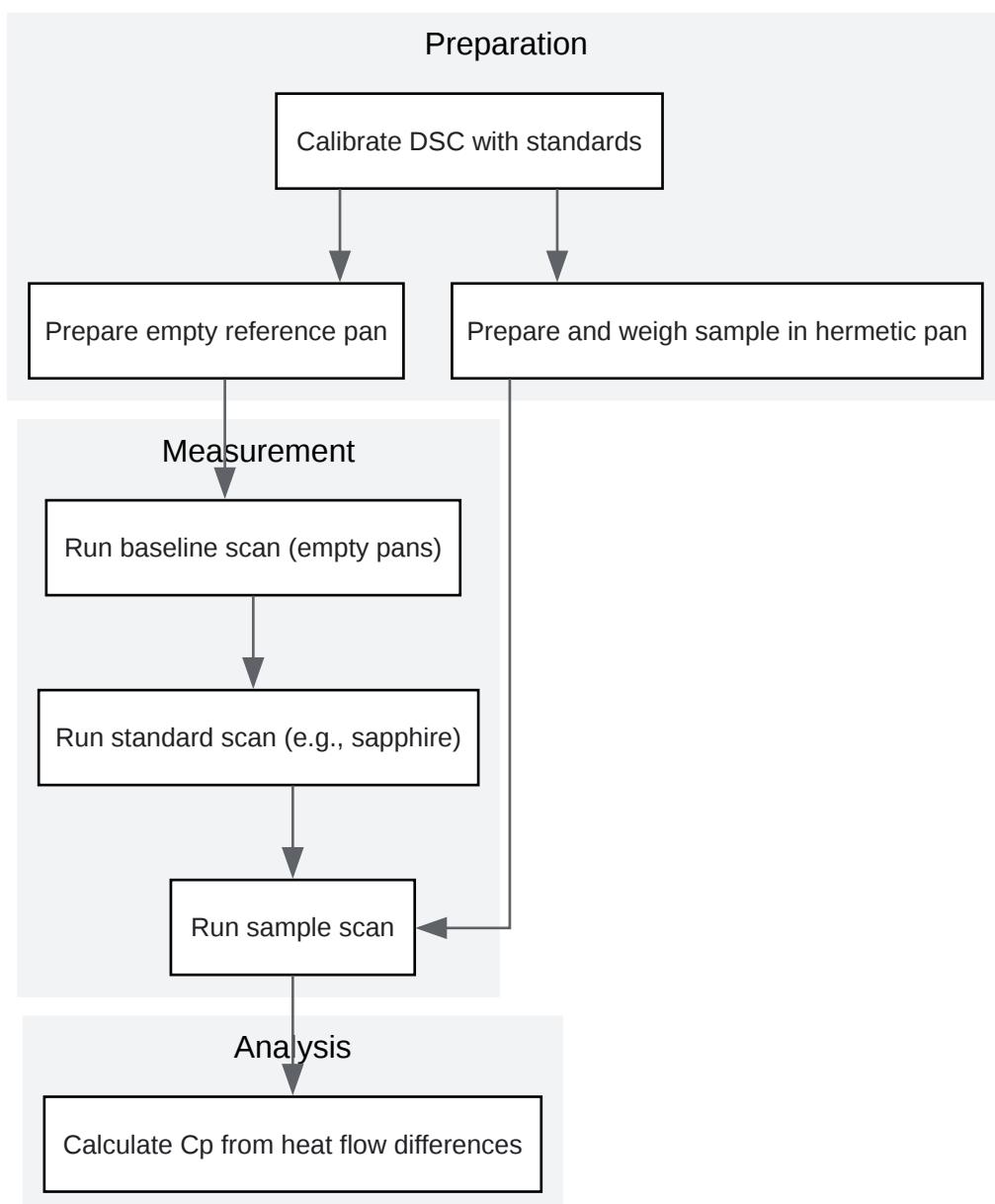
The heat capacity of a substance, which is the amount of heat required to raise its temperature by one degree, is a critical thermodynamic property. For liquids, this is typically measured using calorimetry.

#### Methodology: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a widely used thermal analysis technique to measure the heat capacity of liquids. The instrument measures the difference in heat flow between a sample and a reference as a function of temperature.

#### Experimental Workflow:

- Calibration: The DSC instrument is calibrated for temperature and heat flow using standard materials with known melting points and enthalpies of fusion.
- Sample Preparation: A small, accurately weighed sample of **4-Methylcyclohexanone** (typically a few milligrams) is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
- Measurement Scans: A three-step procedure is typically followed:
  - Baseline Scan: The instrument is run with two empty pans to obtain a baseline heat flow curve.
  - Standard Scan: A standard material with a known heat capacity (e.g., sapphire) is run under the same conditions.
  - Sample Scan: The sample of **4-Methylcyclohexanone** is run under the identical temperature program.
- Data Analysis: The heat capacity of the sample is calculated by comparing the heat flow signals from the three scans at a given temperature, using the known mass of the sample and the standard.



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**Figure 1:** Workflow for heat capacity determination using DSC.

The gas-phase heat capacity data cited from the NIST database was determined by Vilcu R. in 1975, likely using a flow calorimetry method suitable for vapors.<sup>[4]</sup> The liquid-phase data from Herz and Bloch in 1924 would have been determined using classical calorimetry techniques of that era.<sup>[3]</sup>

## Determination of Vapor Pressure

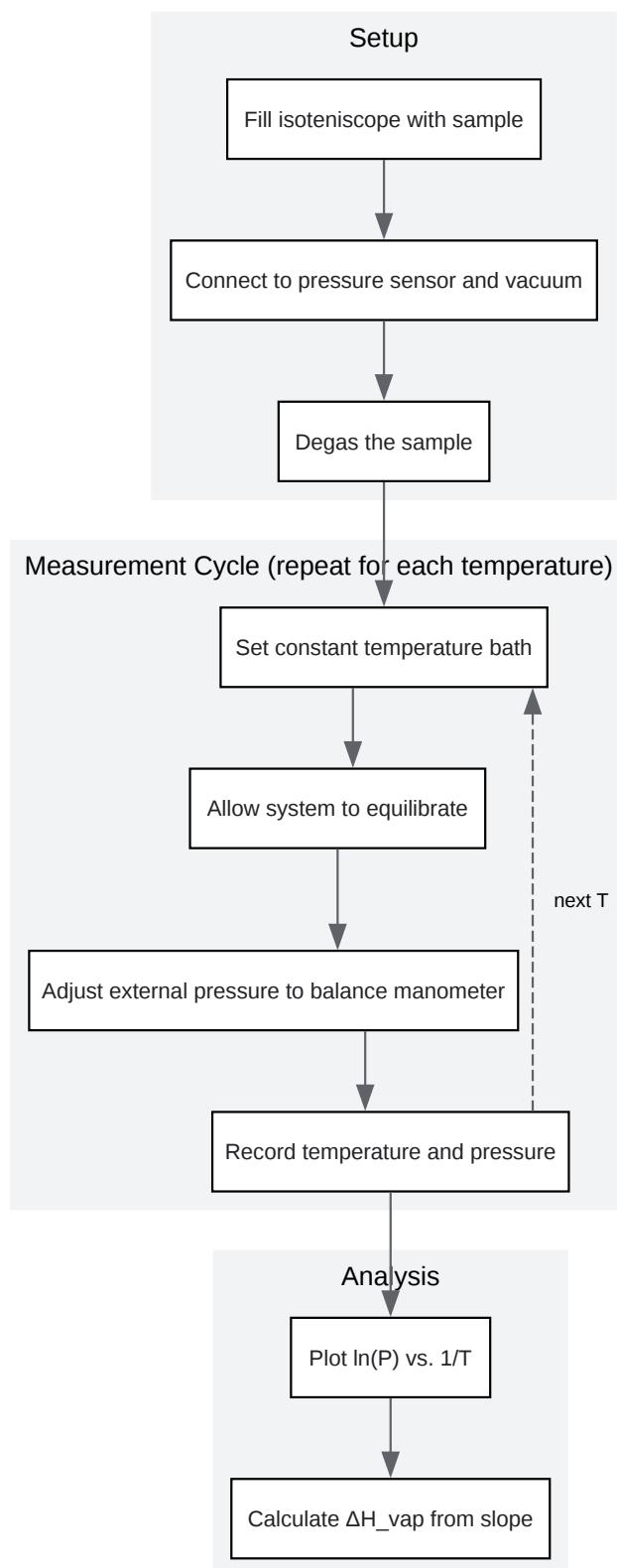
Vapor pressure is a key indicator of a liquid's volatility and is essential for distillation design and safety assessments.

Methodology: Ebulliometry or Isoteniscopic Method

Ebulliometry involves measuring the boiling point of a liquid at different externally controlled pressures. The isoteniscopic method, a static technique, measures the pressure of the vapor in equilibrium with the liquid at a given temperature.

Experimental Workflow (Isoteniscopic Method):

- Apparatus Setup: The isoteniscopic, a U-shaped manometer, is filled with the liquid sample (**4-Methylcyclohexanone**). The apparatus is connected to a pressure sensor and a vacuum pump.
- Degassing: The sample is typically degassed by gentle boiling under vacuum to remove any dissolved air.
- Temperature Control: The sample bulb is immersed in a constant-temperature bath.
- Equilibrium Measurement: At a set temperature, the external pressure is adjusted until the liquid levels in the U-tube manometer are equal, indicating that the external pressure is equal to the vapor pressure of the sample.
- Data Collection: The pressure and temperature are recorded. The process is repeated at various temperatures to obtain a vapor pressure curve.
- Enthalpy of Vaporization Calculation: The enthalpy of vaporization ( $\Delta H_{\text{vap}}$ ) can be determined from the slope of a plot of  $\ln(P)$  versus  $1/T$ , according to the Clausius-Clapeyron equation.

[Click to download full resolution via product page](#)**Figure 2:** Workflow for vapor pressure determination.

## Conclusion

This technical guide has consolidated the key thermodynamic and physical properties of **4-Methylcyclohexanone** from available literature and databases. The provision of these data in a structured format, alongside an overview of the standard experimental methodologies for their determination, aims to support the activities of researchers, scientists, and drug development professionals. A comprehensive understanding of these properties is indispensable for the effective and safe application of **4-Methylcyclohexanone** in both laboratory and industrial settings. Future experimental work could focus on re-evaluating some of the older data using modern analytical techniques to further refine these critical parameters.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Thermodynamic Properties of 4-Methylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b047639#thermodynamic-properties-of-4-methylcyclohexanone>]

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